

# Essential Safety and Operational Guide for 4-Bromopyridazine Hydrobromide

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## Compound of Interest

Compound Name: 4-Bromopyridazine Hydrobromide

Cat. No.: B1146793

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This guide provides immediate, essential safety protocols and logistical plans for handling **4-Bromopyridazine Hydrobromide** (CAS No. 1220039-64-4). Adherence to these procedures is critical for ensuring personal safety and regulatory compliance in the laboratory.

## Hazard Identification and Safety Summary

**4-Bromopyridazine Hydrobromide** is a chemical that requires careful handling due to its potential health hazards. Based on available data, it is classified with the following hazard statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

A comprehensive summary of safety information is presented below:

Parameter	Information
Chemical Name	4-Bromopyridazine Hydrobromide
CAS Number	1220039-64-4
Primary Hazards	Skin irritation, serious eye irritation, respiratory irritation.[1]
Signal Word	Warning
Pictogram	GHS07 (Exclamation Mark)

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **4-Bromopyridazine Hydrobromide** to minimize exposure and ensure personal safety.[1][2][3][4]

PPE Category	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[2]
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene), a lab coat, and impervious clothing are required.[1][2] Gloves must be inspected before use and disposed of properly after.[4]
Respiratory Protection	Use in a well-ventilated area. If dust or aerosols are generated, a full-face respirator with an appropriate filter should be used.[2]

## Step-by-Step Handling and Operational Plan

- Ventilation: Always handle **4-Bromopyridazine Hydrobromide** in a well-ventilated area, preferably within a chemical fume hood.[2][3]
- Avoid Dust Formation: Take care to avoid the formation of dust and aerosols during handling. [2][3]

- Personal Hygiene: Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling the substance.[\[5\]](#)
- Container Management: Keep the container tightly closed when not in use.[\[1\]](#)[\[5\]](#)
- Store in a cool, dry, and well-ventilated place.[\[1\]](#)
- Keep the container tightly sealed and store locked up.[\[1\]](#)[\[5\]](#)
- For long-term storage, an inert atmosphere in a freezer at under -20°C is recommended.[\[6\]](#)

## Emergency Procedures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention. <a href="#">[2]</a> <a href="#">[3]</a>
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice/attention. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. <a href="#">[1]</a> <a href="#">[3]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison center or doctor if you feel unwell. <a href="#">[2]</a> <a href="#">[3]</a>

In the event of a spill, follow these steps to ensure safe cleanup:

- Evacuate: Immediately evacuate the area and alert others nearby.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Wear appropriate PPE. For solid spills, carefully sweep up the material to avoid generating dust.<sup>[7]</sup> For liquid spills, use an inert absorbent material like sand or vermiculite.<sup>[7][8]</sup>
- Collect: Place the spilled material and any contaminated absorbents into a suitable, labeled container for hazardous waste disposal.<sup>[4][5]</sup>
- Decontaminate: Clean the spill area thoroughly with soap and water.<sup>[7]</sup>

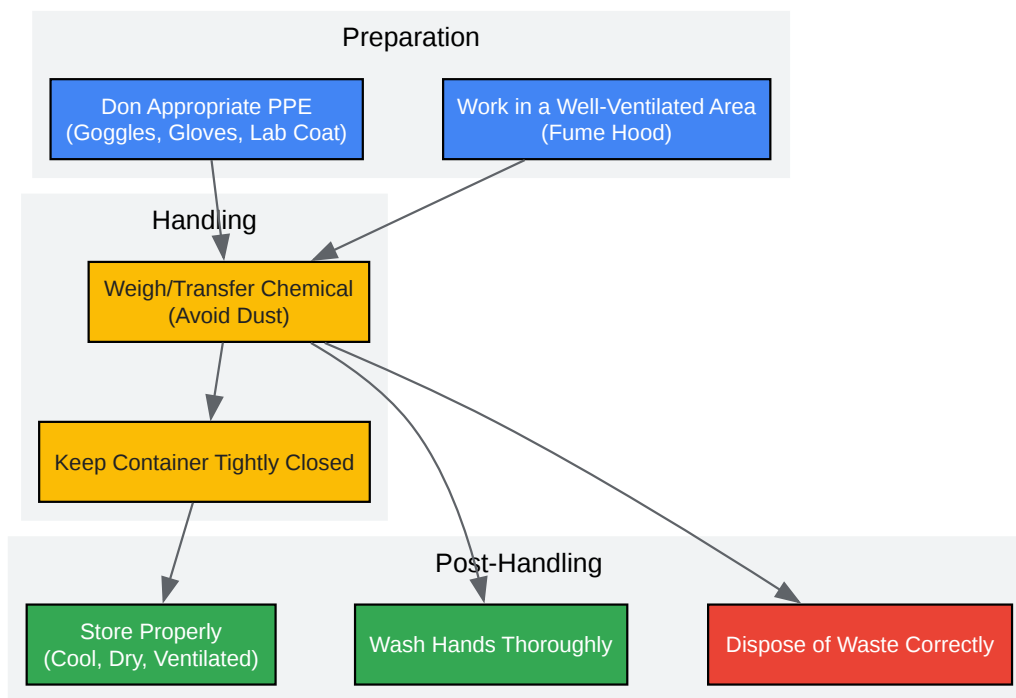
## Disposal Plan

All waste materials contaminated with **4-Bromopyridazine Hydrobromide** must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.

- Waste Collection: Collect all waste, including contaminated PPE, spill cleanup materials, and empty containers, in a designated and clearly labeled hazardous waste container.
- Container Labeling: The waste container must be labeled with "Hazardous Waste" and the chemical name "**4-Bromopyridazine Hydrobromide**".
- Segregation: Do not mix with other waste streams unless compatibility is confirmed. Halogenated organic waste should be segregated.
- Final Disposal: Arrange for disposal through an approved hazardous waste disposal company. Rotary kiln incineration is a common method for the disposal of pyridine-containing wastes.<sup>[9]</sup>

## Diagrams

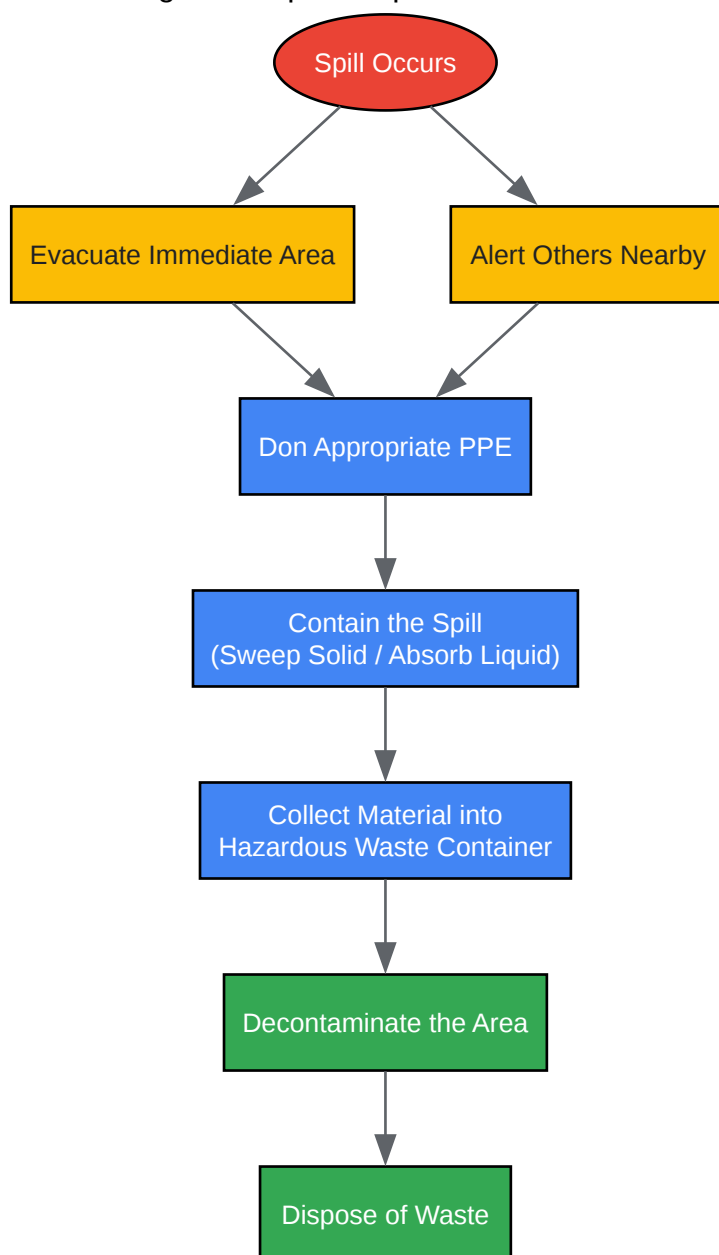
Figure 1: Handling Workflow for 4-Bromopyridazine Hydrobromide



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Figure 1: Handling Workflow for **4-Bromopyridazine Hydrobromide**

Figure 2: Spill Response Protocol



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Figure 2: Spill Response Protocol

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